

Standard Operating Procedure: Handling and Disposal of Erasis

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Compound of Interest

Compound Name: *Erasis*

Cat. No.: *B10828616*

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This document provides essential safety and logistical information for the handling and disposal of **Erasis**, a potent, synthetic peptide inhibitor. Adherence to these guidelines is mandatory to ensure personnel safety and environmental protection.

Hazard Identification and Exposure Limits

Erasis is a highly cytotoxic and suspected mutagenic compound. All personnel must be fully aware of its potential hazards, which are summarized below. Routes of exposure include inhalation, skin/eye contact, and ingestion.

Hazard Classification	Oral LD50 (Rat, est.)	Occupational Exposure Limit (OEL)	Primary Target Organs	Notes
Highly Cytotoxic	5 mg/kg	0.1 µg/m ³ (8-hr TWA)	Liver, Kidneys, Hematopoietic System	Avoid generation of dust or aerosols.
Suspected Mutagen	N/A	N/A	N/A	Handle as a potential carcinogen.
Skin & Eye Irritant	N/A	N/A	Skin, Eyes	Direct contact may cause severe irritation or burns.

Required Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required at all times when handling **Erasis** in any form (powder or solution).

- **Gloves:** Double-gloving is mandatory. Use a nitrile or neoprene base glove with an outer glove offering chemical resistance (e.g., butyl rubber). Change outer gloves every 30 minutes or immediately upon contamination.
- **Eye Protection:** ANSI Z87.1-compliant chemical splash goggles are required. If there is a significant splash risk, a full-face shield must be worn in addition to goggles.
- **Lab Coat:** A disposable, back-closing, solid-front lab coat with tight-fitting cuffs is required. Do not use standard lab coats. This garment must be disposed of as hazardous waste after each procedure.
- **Respiratory Protection:** All handling of powdered **Erasis** must occur within a certified chemical fume hood or a Class II, Type B2 biological safety cabinet. If engineering controls are not available or in case of a spill, a NIOSH-approved respirator with a P100 (HEPA) filter is mandatory.

Experimental Handling Protocol

The following step-by-step procedure must be followed for all experiments involving **Erasis**.

- Preparation: Designate a specific area for **Erasis** handling. Cover the work surface with absorbent, plastic-backed bench paper. Assemble all necessary equipment, reagents, and waste containers before retrieving the compound.
- Weighing (Powder Form):
 - Perform all weighing operations within a chemical fume hood or similar ventilated enclosure to prevent inhalation of airborne particles.
 - Use a dedicated set of spatulas and weighing boats.
 - Clean all equipment with a 70% ethanol solution followed by a 10% bleach solution after use.
- Solubilization:
 - Add solvent to the powdered **Erasis** slowly to avoid splashing.
 - Cap the vial securely and vortex or sonicate as required for complete dissolution.
 - Label the resulting solution clearly with the compound name, concentration, date, and hazard symbols.
- Cellular Treatment & Incubation:
 - When adding the **Erasis** solution to cell cultures or other experimental systems, use filtered pipette tips.
 - Perform all liquid transfers over a spill tray.
 - All treated plates, flasks, or tubes must be clearly labeled as "Hazardous: Contains **Erasis**."
- Post-Procedure Decontamination:

- Wipe down the work surface, fume hood sash, and any contaminated equipment with a 10% bleach solution, allowing for a 15-minute contact time.
- Follow the bleach wipe-down with a 70% ethanol rinse to remove bleach residue.
- Carefully doff all disposable PPE, placing it directly into the designated hazardous waste container.
- Wash hands thoroughly with soap and water.



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Caption: A high-level overview of the mandatory workflow for handling **Erasis**.

Spill and Exposure Procedures

- Minor Spill (in Fume Hood):
 - Alert others in the immediate area.
 - Absorb the spill with chemical-absorbent pads.
 - Wipe the area with 10% bleach, followed by 70% ethanol.
 - Dispose of all cleanup materials as hazardous waste.
- Major Spill (outside Fume Hood):
 - Evacuate the laboratory immediately.
 - Alert your supervisor and institutional safety office.
 - Prevent re-entry.

- Allow only trained emergency personnel to conduct the cleanup.
- Skin Exposure:
 - Immediately rinse the affected area with copious amounts of water for at least 15 minutes.
 - Remove contaminated clothing while rinsing.
 - Seek immediate medical attention.
- Eye Exposure:
 - Immediately flush eyes with an eyewash station for at least 15 minutes, holding eyelids open.
 - Seek immediate medical attention.

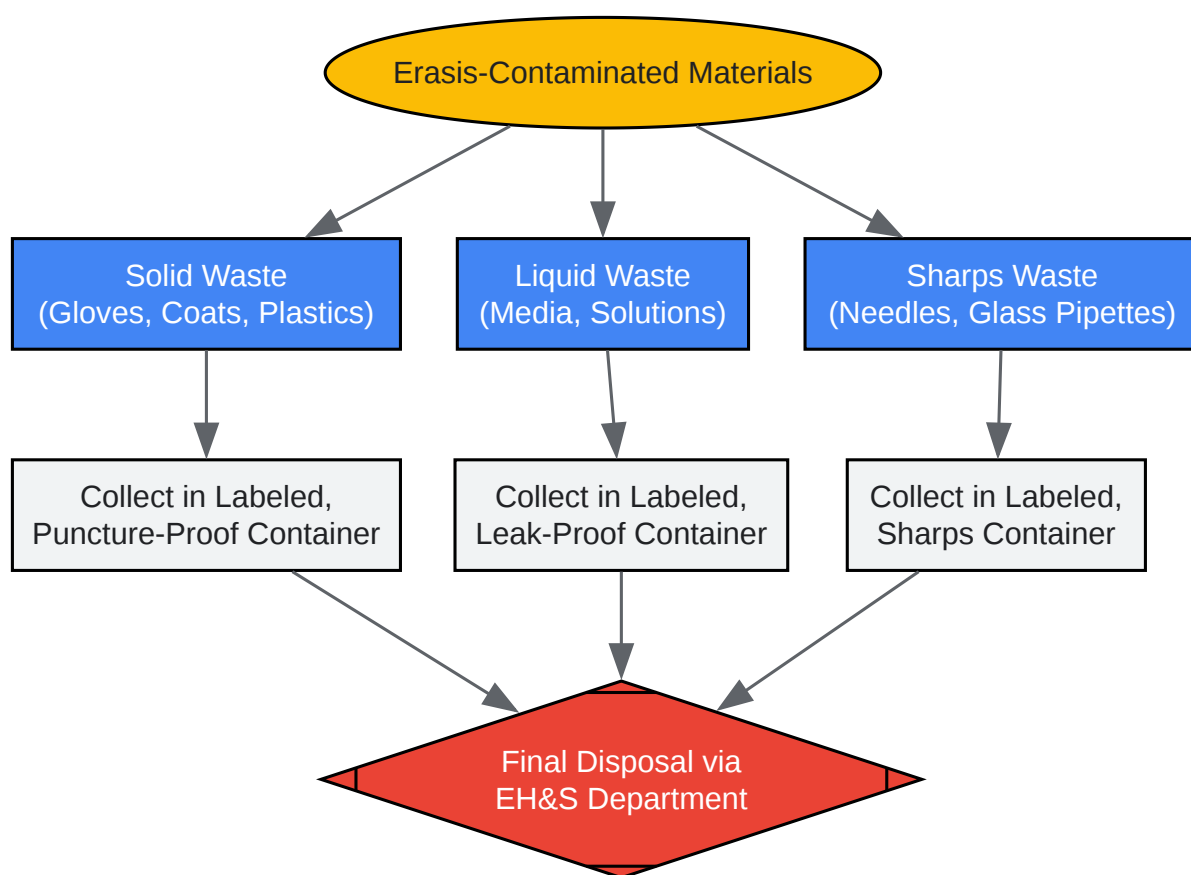
Waste Disposal Plan

All materials that have come into contact with **Erasis** must be treated as hazardous chemical waste. Segregate waste streams as described below.

- Solid Waste: Includes contaminated gloves, lab coats, bench paper, weighing boats, and plasticware.
 - Collect in a dedicated, puncture-proof container lined with a heavy-duty plastic bag.
 - The container must be clearly labeled: "Hazardous Chemical Waste: **Erasis** (Cytotoxic)."
- Liquid Waste: Includes unused solutions, contaminated media, and first-rinse solutions from cleaning glassware.
 - Collect in a dedicated, leak-proof, and shatter-resistant container (e.g., coated glass or HDPE).
 - Do not mix with other chemical waste streams.
 - Label clearly: "Hazardous Liquid Waste: **Erasis** (Cytotoxic)."

- Sharps Waste: Includes contaminated needles, syringes, and glass pipette tips.
 - Collect in a dedicated, puncture-proof sharps container.
 - Label clearly: "Hazardous Sharps Waste: **Erasis** (Cytotoxic)."

All waste containers must be kept closed when not in use and stored in a designated satellite accumulation area. Follow all institutional guidelines for final pickup and disposal by the environmental health and safety department.



Erasis Waste Disposal Pathways

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Caption: Logical flow for the segregation and disposal of **Erasis**-contaminated waste.

- To cite this document: BenchChem. [Standard Operating Procedure: Handling and Disposal of Erasis]. BenchChem, [2026]. [Online PDF]. Available at:

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